

Oligopeptide-41: A Deep Dive into its Discovery, Characterization, and Therapeutic Potential

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Compound of Interest

Compound Name: Oligopeptide-41

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Abstract

Oligopeptide-41, a synthetic peptide also known by its trade name CG-Keramin1, has emerged as a significant bioactive molecule, primarily investigated for its role in promoting hair growth. This technical guide provides a comprehensive overview of the discovery, initial characterization, and mechanism of action of Oligopeptide-41. It details its primary function as an inhibitor of Dickkopf-1 (DKK-1), a key negative regulator of the Wnt/ β -catenin signaling pathway, which is crucial for hair follicle development and cycling. This document synthesizes available quantitative data, outlines experimental protocols for its characterization, and presents visual diagrams of its signaling pathway and experimental workflows to facilitate a deeper understanding for research and development professionals.

Introduction

Oligopeptides, short chains of amino acids, are increasingly recognized for their therapeutic potential in various fields, including dermatology and cosmetics.[1] **Oligopeptide-41** is a synthetically derived peptide that has garnered attention for its ability to stimulate hair follicles and promote hair growth.[2] Its primary application is in cosmetic formulations aimed at addressing hair loss.[3] This guide will delve into the scientific basis of **Oligopeptide-41**'s activity, providing a technical foundation for researchers and drug development professionals.

Discovery and Initial Characterization

Oligopeptide-41 is a synthetic peptide with the amino acid sequence Ala-Ser-Ala-Lys-Trp-Thr-His-Asn-Gly-Gly-Glu-Met-Phe.^[4] Its discovery was driven by the need for effective agents to combat hair loss by targeting key molecular pathways involved in hair follicle regulation. The initial characterization of **Oligopeptide-41** focused on its interaction with the Wnt signaling pathway, a critical regulator of hair follicle morphogenesis and cycling.

Physicochemical Properties

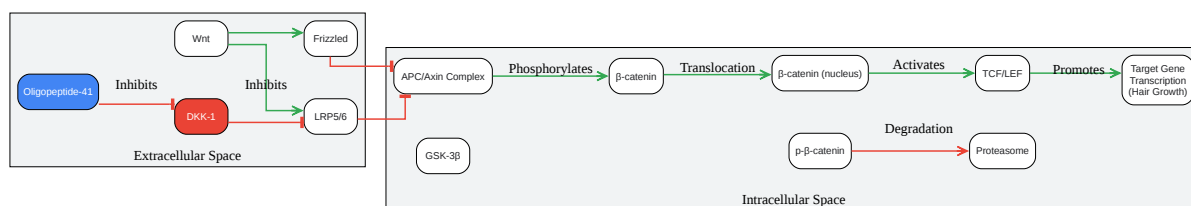
Property	Value
Amino Acid Sequence	Ala-Ser-Ala-Lys-Trp-Thr-His-Asn-Gly-Gly-Glu-Met-Phe
Molecular Formula	C63H90N18O19S
Molecular Weight	1435.6 g/mol
Appearance	White powder
Solubility	Soluble in water

Mechanism of Action: Inhibition of DKK-1 and Activation of Wnt/ β -catenin Signaling

The primary mechanism of action of **Oligopeptide-41** is the inhibition of Dickkopf-1 (DKK-1). DKK-1 is a secreted protein that acts as an antagonist of the Wnt signaling pathway by binding to the LRP5/6 co-receptor, thereby preventing the formation of the Wnt-Frizzled-LRP5/6 receptor complex. This inhibition leads to the degradation of β -catenin, a key downstream effector of the canonical Wnt pathway.

By inhibiting DKK-1, **Oligopeptide-41** effectively removes this block on the Wnt pathway. This allows for the stabilization and nuclear translocation of β -catenin, which then activates the transcription of target genes involved in cell proliferation, differentiation, and survival, ultimately promoting the anagen (growth) phase of the hair cycle.

Signaling Pathway Diagram



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Caption: **Oligopeptide-41** inhibits DKK-1, activating Wnt/β-catenin signaling.

Quantitative Data Summary

While extensive quantitative data from peer-reviewed publications on **Oligopeptide-41** is limited, data from a clinical study on a hair serum product containing a blend of biomimetic peptides, including those that modulate the Wnt/β-catenin pathway, provides insights into its potential efficacy.

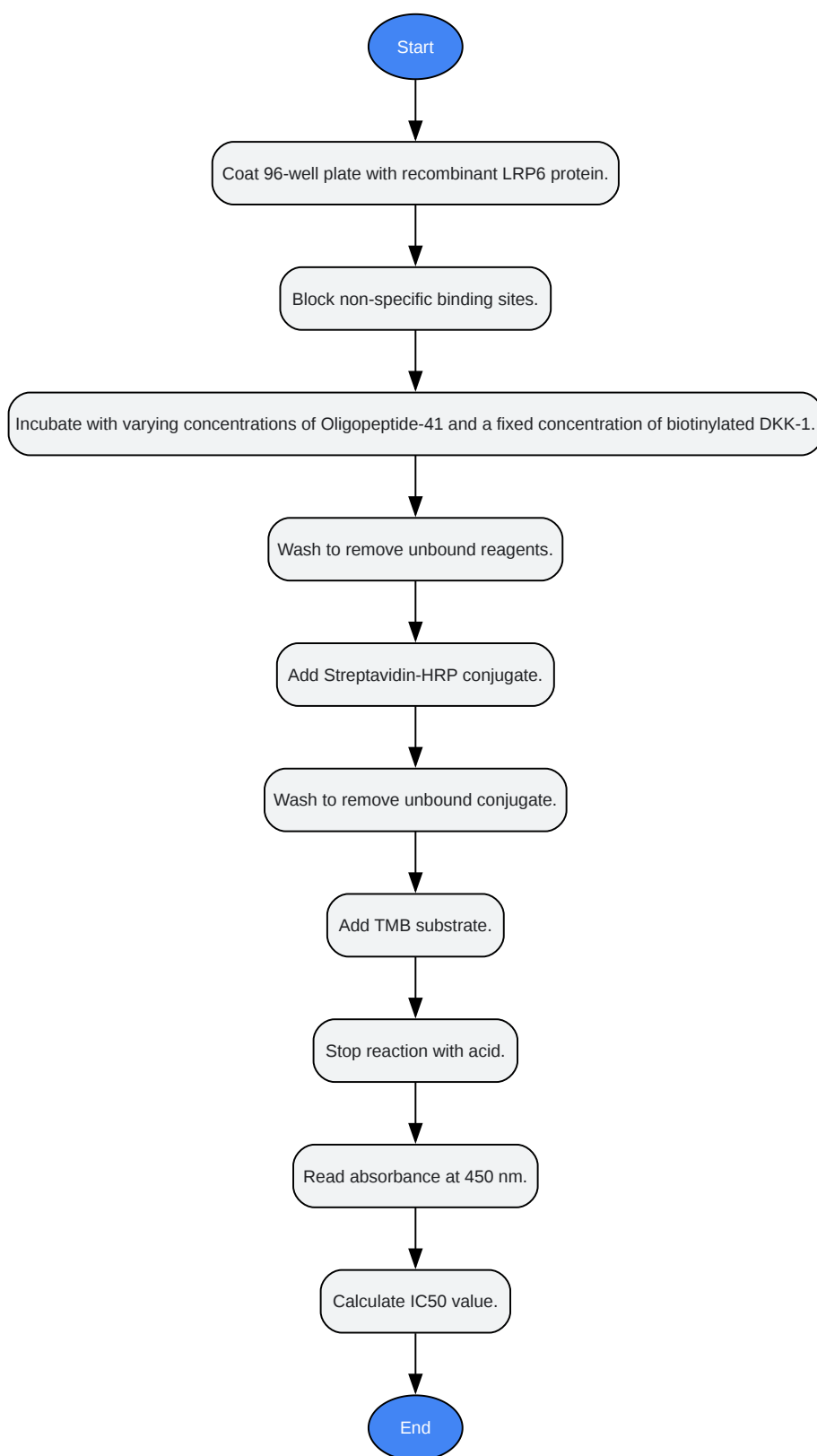
Parameter	Baseline (Mean \pm SD)	Day 90 (Mean \pm SD)	% Change	p-value
Hair Density (hairs/cm ²)	171.35 \pm 21.9	185.01 \pm 20.57	+7.97%	<0.0001
Vellus Hair Density (hairs/cm ²)	N/A	N/A	+13.51%	<0.0001
Terminal Hair Density (hairs/cm ²)	N/A	N/A	+5.93%	<0.0001
Hair Thinning (%)	N/A	N/A	-17.55%	<0.0001

Note: The referenced study evaluated a product with multiple active ingredients, and the specific contribution of **Oligopeptide-41** cannot be isolated.

Experimental Protocols

In Vitro DKK-1 Inhibition Assay

This protocol outlines a general method for assessing the DKK-1 inhibitory activity of a peptide like **Oligopeptide-41**.

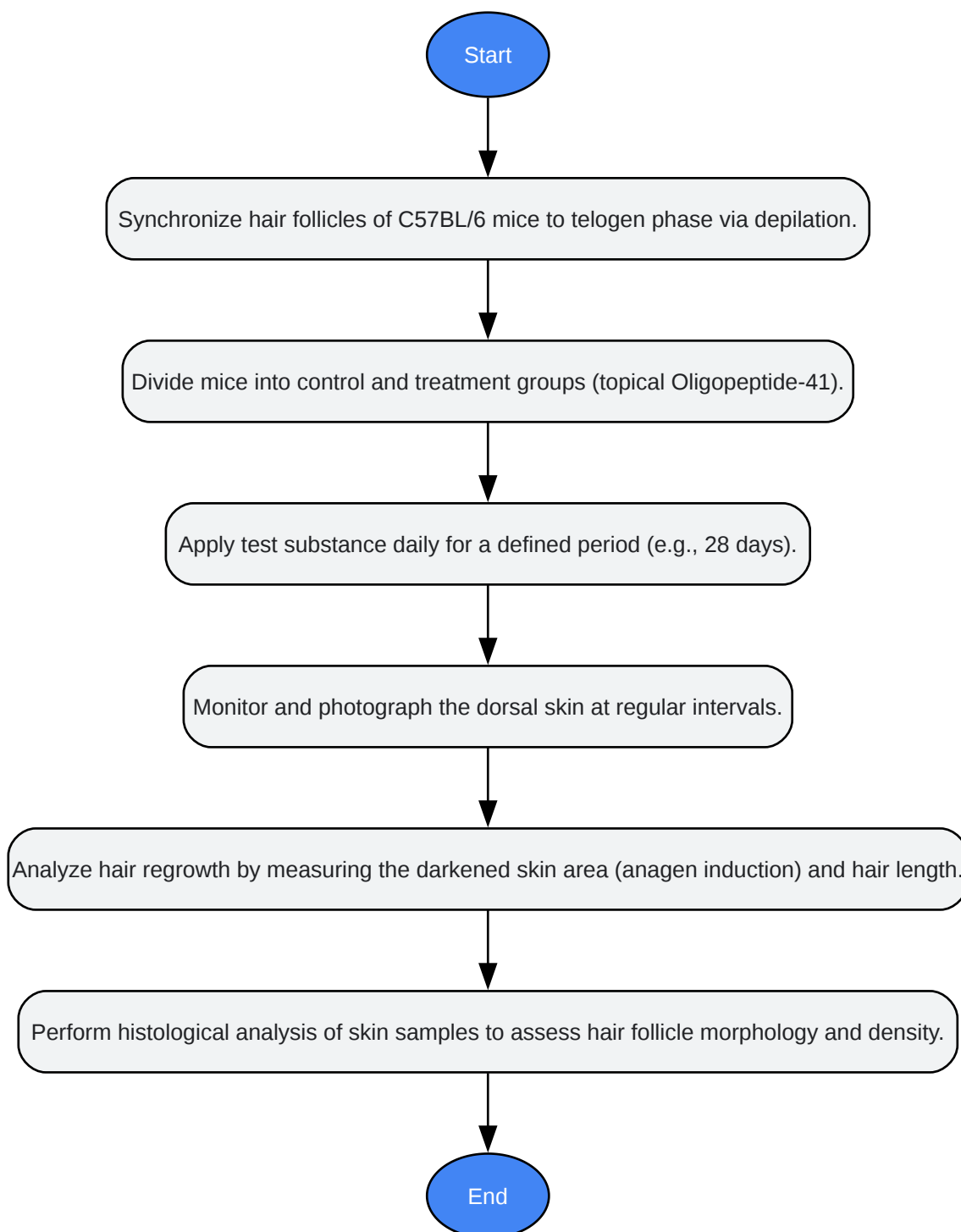


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Caption: Workflow for an in vitro DKK-1 inhibition ELISA.

In Vivo Hair Growth Study in C57BL/6 Mice

The C57BL/6 mouse model is commonly used for studying hair growth due to its synchronized hair follicle cycling.

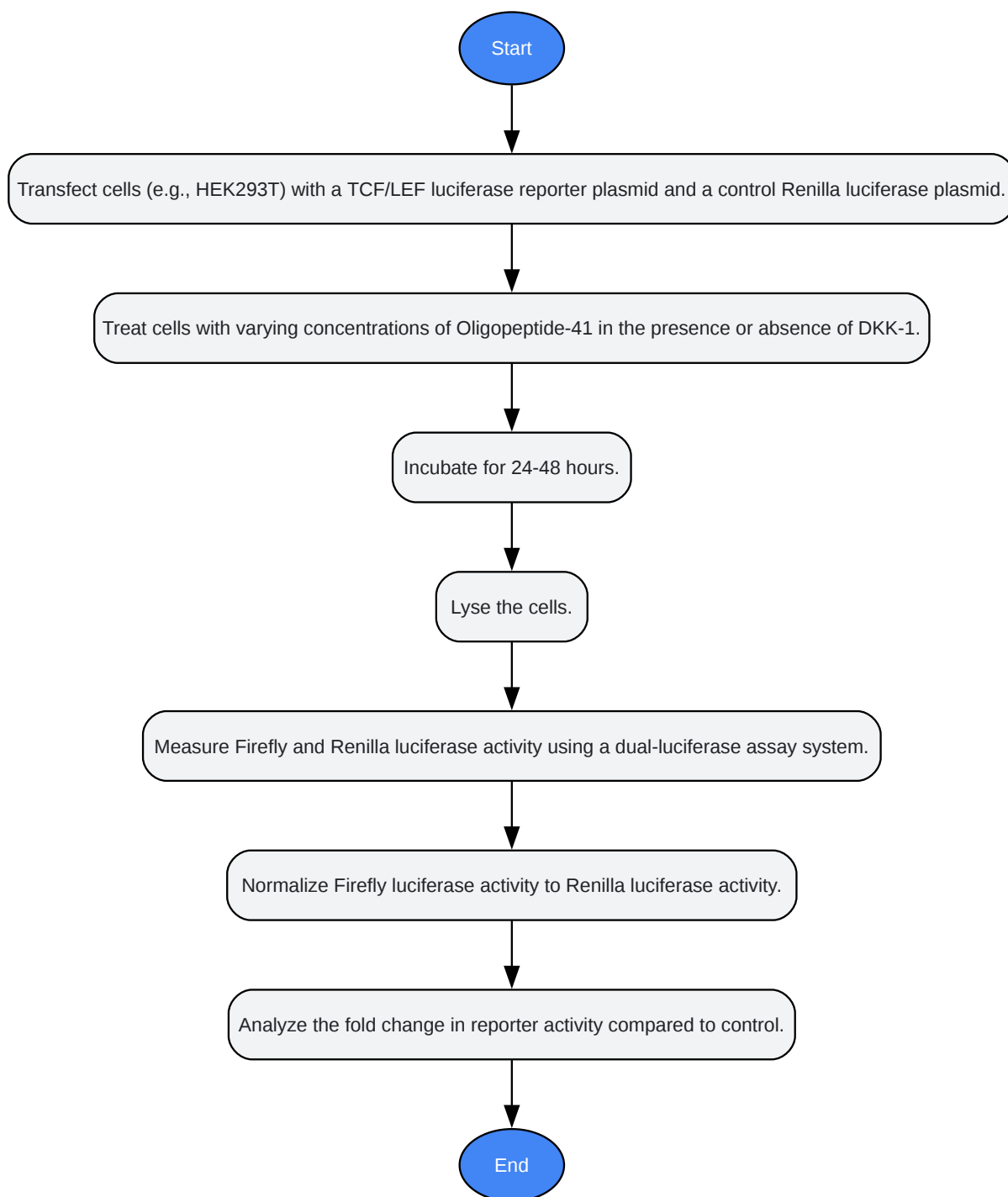


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Caption: Workflow for an in vivo hair growth study in C57BL/6 mice.

Wnt/ β -catenin Signaling Pathway Activation Assay

A common method to assess the activation of the Wnt/ β -catenin pathway is through a TCF/LEF reporter assay.



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Caption: Workflow for a TCF/LEF luciferase reporter assay.

Safety and Toxicological Profile

Oligopeptide-41 is generally considered safe for topical use in cosmetic formulations. Acute oral toxicity studies in rats have shown no signs of systemic toxicity at doses up to 2000 mg/kg body weight. As with most cosmetic ingredients, dermal irritation and sensitization potential should be evaluated for specific formulations.

Conclusion and Future Directions

Oligopeptide-41 represents a targeted approach to hair growth promotion through its well-defined mechanism of DKK-1 inhibition and subsequent activation of the Wnt/ β -catenin signaling pathway. While initial data and its use in cosmetic products are promising, further rigorous, peer-reviewed clinical studies are needed to fully elucidate its efficacy and optimal formulation characteristics. Future research could focus on its potential synergistic effects with other hair growth-promoting agents and explore its application in other Wnt-related skin conditions. The detailed characterization and methodologies presented in this guide provide a solid foundation for such future investigations.

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